

# Proper Disposal of Risperidone in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Risperidone

Cat. No.: B000510

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The proper disposal of **risperidone** and associated waste is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, adherence to stringent disposal protocols is mandatory to ensure compliance with federal and local regulations. **Risperidone** waste, including pure compounds, contaminated labware, and experimental residues, must be managed as hazardous chemical waste due to its toxicological properties.

The primary regulatory framework governing pharmaceutical waste in the United States is the Resource Conservation and Recovery Act (RCRA), enforced by the Environmental Protection Agency (EPA).<sup>[1][2]</sup> Safety Data Sheets (SDS) for **risperidone** classify it as a toxic solid, necessitating its disposal as hazardous waste.<sup>[3]</sup> The recommended and required method for treating such pharmaceutical waste is typically high-temperature incineration at a licensed hazardous waste facility.<sup>[1][2]</sup>

## Step-by-Step Disposal Protocol for Risperidone Waste

This protocol outlines the essential steps for the safe handling and disposal of **risperidone** waste generated in a laboratory or research environment.

**Step 1: Hazard Assessment and Segregation** Before beginning any work, confirm the classification of **risperidone** waste. Based on its toxic properties, it must be handled as non-

controlled, hazardous pharmaceutical waste.[4] Segregate all **risperidone**-contaminated materials from the general, non-hazardous waste stream. This includes:

- Expired or unused pure **risperidone** powder.
- Contaminated personal protective equipment (PPE) such as gloves and disposable lab coats.
- Contaminated labware (e.g., vials, pipettes, flasks).
- Residues and chemical sludges from experimental processes.[5]

Step 2: Wear Appropriate Personal Protective Equipment (PPE) When handling **risperidone** waste, personnel must wear appropriate PPE to avoid direct contact. This includes:

- Chemical safety goggles or a face shield.
- Nitrile rubber gloves.
- A lab coat or protective clothing.
- Use of a chemical fume hood or an exhaust booth with an integrated air filter is recommended, especially when handling powders.[6]

Step 3: Waste Collection and Containerization Collect all **risperidone** waste in designated, robust, and leak-proof containers.

- Leave chemicals in their original containers when possible.
- For other contaminated materials, use containers approved for hazardous waste.
- Ensure containers are tightly sealed to prevent spills or the release of dust.

Step 4: Labeling of Hazardous Waste Containers Properly label the waste container immediately upon the first addition of waste. The label must include:

- The words "Hazardous Waste."

- The full chemical name: "**Risperidone**."
- The specific hazard characteristics (e.g., "Toxic").
- The date accumulation started.
- The name and contact information of the generating laboratory or researcher.

Step 5: Temporary Storage Store the sealed and labeled waste containers in a secure, designated satellite accumulation area within the laboratory.

- The storage area should be well-ventilated and locked or otherwise secured to prevent unauthorized access.
- Store away from incompatible materials, such as strong oxidizing agents.[6]

Step 6: Arrange for Professional Disposal Disposal of hazardous pharmaceutical waste must be managed through the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste management vendor.[7]

- Contact your EHS office to schedule a waste pickup.
- Do not attempt to dispose of the waste through a third-party service not approved by your institution. EHS will ensure the waste is transported by a certified hauler to a permitted treatment, storage, and disposal facility (TSDF).[7]

Step 7: Record Keeping Maintain meticulous records of all hazardous waste disposal. The waste management vendor will provide a manifest upon collection and a certificate of destruction after the material has been incinerated.[7] These records are essential for regulatory compliance and should be retained for a minimum of three years.[7]

## Prohibited Disposal Methods

Under no circumstances should **risperidone** waste be disposed of via the following methods:

- Drain Disposal: Do not flush **risperidone** or solutions containing it down the sink or toilet.[4] The EPA's Subpart P rule explicitly bans the sewerage of hazardous waste pharmaceuticals by healthcare facilities.[1]

- Regular Trash: Do not discard **risperidone** or contaminated materials in the regular, non-hazardous trash.<sup>[4]</sup> This can lead to environmental contamination and pose a risk to public health.

## Quantitative Data: Hazard and Transportation Information

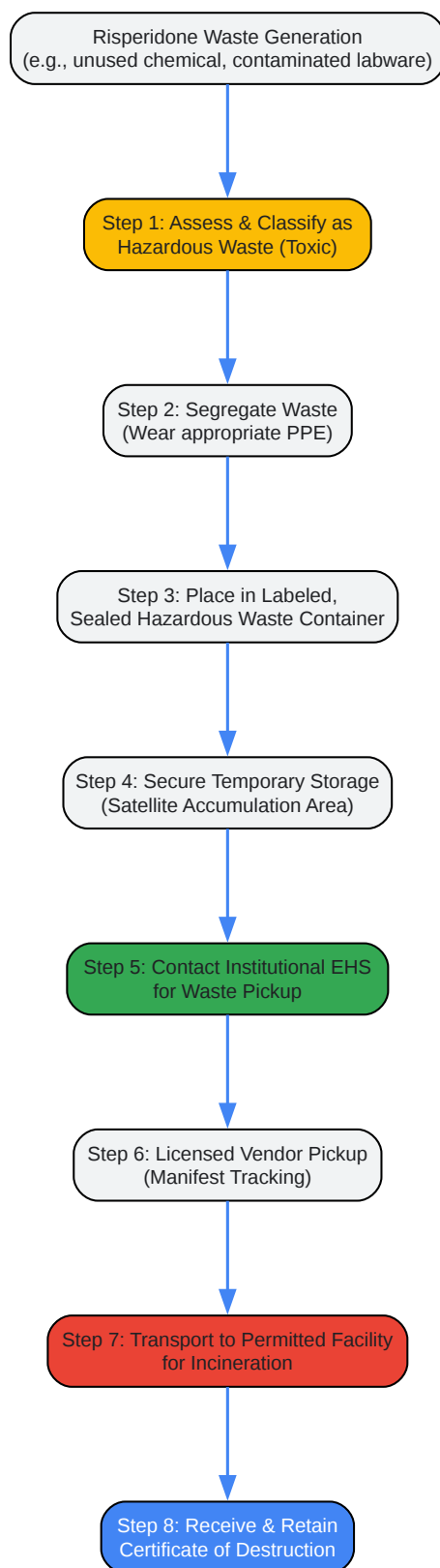
The following table summarizes key quantitative and classification data for **risperidone**, critical for its proper handling and transportation as a hazardous material.

Parameter	Value	Citation
UN Number	UN 2811	<sup>[3]</sup>
UN Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S. (Risperidone)	<sup>[3]</sup>
Transport Hazard Class	6.1 (Toxic Substances)	<sup>[3]</sup>
Packing Group	III (Substance presenting low danger)	<sup>[3]</sup>
Acute Toxicity (Oral)	Category 3	

## Experimental Workflow and Logical Relationships

### Risperidone Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **risperidone** waste in a laboratory setting, from generation to final record keeping.



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Caption: Logical workflow for the compliant disposal of **risperidone** hazardous waste in a research setting.

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- To cite this document: BenchChem. [Proper Disposal of Risperidone in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b000510#risperidone-proper-disposal-procedures\]](https://www.benchchem.com/product/b000510#risperidone-proper-disposal-procedures)

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